Technical Guide: 2,3-Dehydro Simvastatin Acid Sodium Salt – Impurity Profiling & Control[1]

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Compound of Interest

Compound Name:	*2,3-Dehydro Simvastatin Acid Sodium Salt*
CAS No.:	*393825-04-2*
Cat. No.:	*B1140466*

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Executive Summary

In the rigorous landscape of pharmaceutical quality control, the identification and management of statin impurities are critical for ensuring drug safety and efficacy. **2,3-Dehydro Simvastatin Acid Sodium Salt** (CAS 393825-04-2) represents a significant degradation and process-related impurity of Simvastatin.[1] Structurally characterized by the presence of an

-unsaturated carboxylate moiety, this compound arises primarily through the dehydration of the active metabolite, Simvastatin Acid.[1]

This guide provides a comprehensive technical analysis of this impurity, detailing its formation mechanism, validated analytical protocols for detection, synthesis strategies for reference standard generation, and toxicological implications within the framework of ICH guidelines.[1]

Chemical Identity & Structural Analysis

Unlike the parent lactone (Simvastatin) or its active hydroxy-acid metabolite, the 2,3-Dehydro impurity features a conjugated double bond system.[1] This structural alteration significantly

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changes its physicochemical properties, including UV absorption maxima and electrophilic reactivity.[1]

Property	Detail
Chemical Name	Sodium (2E,5R)-7-[(1S,2S,6R,8S,8aR)-8-(2,2-dimethylbutanoyloxy)-2,6-dimethyl-1,2,6,7,8,8a-hexahydronaphthalen-1-yl]-5-hydroxyhept-2-enoate
Common Name	2,3-Dehydro Simvastatin Acid Sodium Salt
CAS Number	393825-04-2
Molecular Formula	C H NaO
Molecular Weight	440.55 g/mol
Structural Alert	-Unsaturated Carbonyl (Michael Acceptor)

Formation Mechanism

The formation of 2,3-Dehydro Simvastatin Acid is a two-step degradation pathway involving hydrolysis followed by

-elimination.[1]

- Hydrolysis: The lactone ring of Simvastatin opens (mediated by moisture/base) to form Simvastatin Acid (active metabolite).[2]
- Elimination: Under stress conditions (acidic pH, heat), the hydroxyl group at C-3 (relative to the acid chain) undergoes dehydration, forming a double bond between C-2 and C-3.[1] This creates a conjugated system with the carboxylate group.

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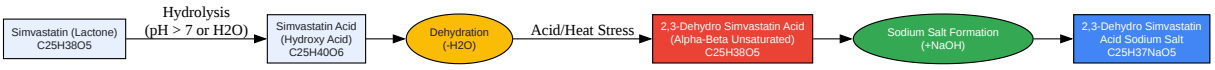

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Figure 1: Degradation pathway of Simvastatin to **2,3-Dehydro Simvastatin Acid Sodium Salt**. [1]

Analytical Profiling & Detection

Accurate quantification requires separating the 2,3-dehydro impurity from the closely related Simvastatin Acid.[1] The conjugated double bond in the impurity results in a bathochromic shift, making UV detection sensitive but requiring careful wavelength selection to avoid over-estimation relative to the parent drug.

HPLC Method Parameters

The following protocol is optimized for the resolution of hydrophobic statin impurities.

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Parameter	Specification
Column	C18 (L1), 250 mm x 4.6 mm, 5 µm (e.g., Hypersil ODS or equivalent)
Mobile Phase A	0.1% Phosphoric Acid or 20 mM Ammonium Formate (pH 4.[1]5)
Mobile Phase B	Acetonitrile (ACN)
Gradient	T=0: 65% A; T=20: 10% A; T=25: 10% A; T=26: 65% A
Flow Rate	1.5 mL/min
Detection	UV at 238 nm (Max absorption for dienes/conjugated systems)
Column Temp	45°C (Improves resolution of acid forms)
Retention Order	Simvastatin Acid < 2,3-Dehydro Impurity < Simvastatin (Lactone)

Mass Spectrometry Identification

For LC-MS confirmation, the sodium salt will dissociate or protonate depending on the ionization mode.[1]

- ESI Positive Mode: Look for

  (Free acid form) or

  .[1]
- Differentiation: Simvastatin Acid (

) vs. 2,3-Dehydro Acid (

).[1] The mass difference of 18 Da (loss of H

  O) is diagnostic.

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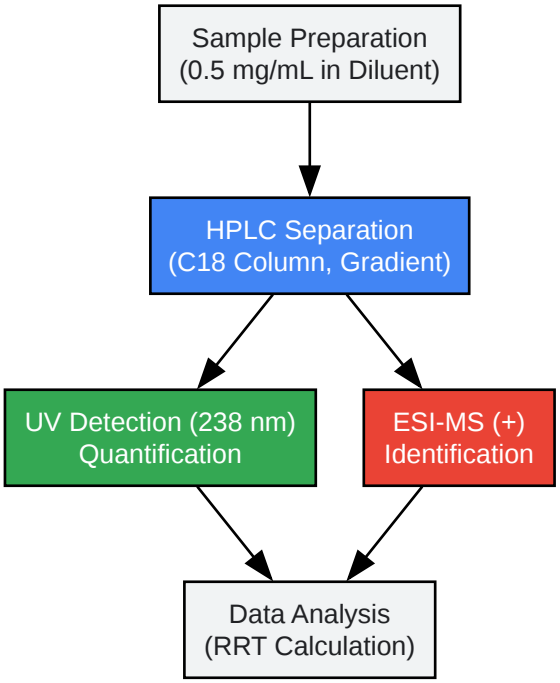

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Figure 2: Analytical workflow for the identification and quantification of the impurity.

Synthesis & Isolation Strategy

To validate the analytical method, a reference standard of **2,3-Dehydro Simvastatin Acid Sodium Salt** is required.[1] Since this is a degradation product, it can be synthesized via controlled elimination.[1]

Synthesis Protocol

Objective: Induce

-elimination of the hydroxyl group in Simvastatin Acid.

- Starting Material: Dissolve Simvastatin (10 g) in a mixture of NaOH (1M) and Methanol. Stir at room temperature for 2 hours to fully hydrolyze the lactone to Simvastatin Acid.
- Acidification & Extraction: Acidify to pH 3-4 with dilute HCl. Extract with Ethyl Acetate. Evaporate solvent to obtain crude Simvastatin Acid.

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- Dehydration (Critical Step): Reflux the crude acid in Toluene with a catalytic amount of p-Toluenesulfonic Acid (p-TsOH) for 2-4 hours.[1] The acid catalyst promotes the elimination of water to form the conjugated alkene.
    - Note: Monitor by TLC/HPLC. Prolonged heating may lead to dimerization.
- Salt Formation: Cool the reaction, wash with water, and treat the organic layer with one equivalent of Sodium Hydroxide in methanol/water.[1]
- Purification: Precipitate the sodium salt using Acetone/Hexane or purify via preparative HPLC if high purity (>99%) is required.

Toxicological Context & Control (E-E-A-T)

Expert Insight: The presence of an

-unsaturated carbonyl group in 2,3-Dehydro Simvastatin Acid classifies it as a potential Michael Acceptor.[1] In computational toxicology (e.g., Derek Nexus, SAR), this motif acts as a "structural alert" for potential genotoxicity because it can alkylate DNA bases via Michael addition.[1]

Regulatory Framework (ICH M7)[1]

- Classification: If the impurity tests positive in an Ames test, it falls under Class 1 (Known Mutagen) or Class 2 (Known Mutagen with unknown carcinogenic potential).[1] If negative, it is Class 5 (Non-mutagenic).[1]
- Control Limits:
    - If mutagenic: The limit is typically TTC (Threshold of Toxicological Concern) based, often 1.5 µ g/day for lifetime exposure.[1]
    - If non-mutagenic (General Impurity): Controlled under ICH Q3B(R2). For a max daily dose of Simvastatin (80 mg), the reporting threshold is 0.1%.

Recommendation: Due to the structural alert, it is highly recommended to perform a bacterial reverse mutation assay (Ames Test) on the isolated 2,3-Dehydro Simvastatin Acid standard to definitively categorize its risk profile.[1]

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References

- European Pharmacopoeia Commission. (2023).[1] Simvastatin Monograph: Related Substances. European Directorate for the Quality of Medicines (EDQM). Link[1]
- V. Kumar et al. (2012). Development and Validation of RP-HPLC Method for Quantitative Analysis of Simvastatin in Pure and Pharmaceutical Formulations. TSI Journals. Link
- International Conference on Harmonisation (ICH). (2017). Guideline M7(R1): Assessment and Control of DNA Reactive (Mutagenic) Impurities in Pharmaceuticals to Limit Potential Carcinogenic Risk.[1]Link
- Splendid Lab. (2024).[1] **2,3-Dehydro Simvastatin Acid Sodium Salt** - Chemical Structure and Data.Link[1]
- Veeprho. (2024).[1] 2,3-Dehydro Simvastatin Acid (Sodium Salt) | CAS 393825-04-2.[1] [3]Link[1]

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Sources

- 1. veeprho.com [veeprho.com]
- 2. Synthesis, Characterization and Quantification of Simvastatin Metabolites and Impurities - PMC [pmc.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
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